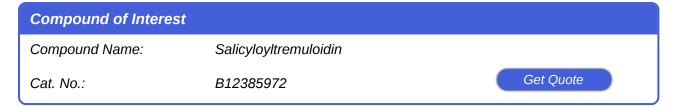


A Technical Guide to the Physical and Chemical Properties of Salicyloyltremuloidin (Tremuloidin)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Salicyloyltremuloidin, more commonly known as Tremuloidin, is a naturally occurring phenolic glycoside found in various species of the Populus (poplar) and Salix (willow) genera. As a derivative of salicin, it belongs to a class of compounds known for their anti-inflammatory, analgesic, and, more recently discovered, anti-aging properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of Tremuloidin, detailed experimental protocols for its isolation and biological activity assessment, and an examination of its known interactions with cellular signaling pathways. This document is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug development.

Chemical and Physical Properties

Tremuloidin is structurally defined as 2'-O-benzoylsalicin. Its core structure consists of a salicin molecule (a β-D-glucopyranoside of salicyl alcohol) with a benzoyl group esterified to the 2-hydroxyl group of the glucose moiety.

Quantitative Data

The following table summarizes the key physical and chemical properties of Tremuloidin. It is important to note that there are conflicting reports in the literature regarding its melting point,



which may be attributable to differences in purity or crystalline form of the analyzed samples.

Property	Value	Source(s)
IUPAC Name	[(2S,3R,4S,5S,6R)-4,5-dihydroxy-6-(hydroxymethyl)-2-[2-(hydroxymethyl)phenoxy]oxan-3-yl] benzoate	PubChem
Synonyms	Salicyloyltremuloidin, 2'- Benzoylsalicin, Salicin 2- benzoate	PubChem
Molecular Formula	C20H22O8	Multiple Sources
Molecular Weight	390.38 g/mol	Multiple Sources
Melting Point	162-168 °C or 187-190 °C	Commercial Suppliers
Boiling Point	628.5 °C (Predicted)	Commercial Suppliers
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), Methanol (MeOH), Dimethylformamide (DMF)	Commercial Suppliers

Spectroscopic Data

Detailed, experimentally-derived spectroscopic data (¹H-NMR, ¹³C-NMR, FT-IR, and Mass Spectrometry) for Tremuloidin are not readily available in the public domain. Researchers are advised to perform their own spectral analyses upon isolation and purification of the compound for definitive structural confirmation. Based on its chemical structure, the following spectral features would be anticipated:

- ¹H-NMR: Signals corresponding to the aromatic protons of the salicyl and benzoyl groups, the anomeric proton of the glucose unit, and other sugar protons, as well as the methylene protons of the salicyl alcohol moiety.
- ¹³C-NMR: Resonances for the carbonyl carbon of the benzoate ester, aromatic carbons, and the carbons of the glucose and salicyl alcohol moieties.



- FT-IR: Characteristic absorption bands for hydroxyl (O-H) stretching, aromatic C-H stretching, ester carbonyl (C=O) stretching, and C-O stretching vibrations.
- Mass Spectrometry (ESI-MS): An exact mass measurement would confirm the molecular formula. Fragmentation patterns would likely show losses of the benzoyl group and the glucose moiety.

Experimental Protocols Isolation and Purification of Tremuloidin from Populus tremuloides

The following protocol is based on the methodology described by Clausen et al. (1989) for the isolation of phenolic glycosides from quaking aspen.

2.1.1. Extraction

- Fresh or freeze-dried leaves of Populus tremuloides are ground to a fine powder.
- The powdered plant material is extracted with a polar solvent, typically methanol or a methanol/water mixture, at room temperature with continuous stirring for 24-48 hours.
- The resulting extract is filtered to remove solid plant debris.
- The solvent is removed from the filtrate under reduced pressure using a rotary evaporator to yield a crude extract.

2.1.2. Purification

- The crude extract is redissolved in water and subjected to liquid-liquid partitioning with a series of organic solvents of increasing polarity (e.g., hexane, dichloromethane, ethyl acetate) to remove non-polar and moderately polar impurities. The phenolic glycosides, including Tremuloidin, are expected to remain predominantly in the aqueous phase.
- The aqueous fraction is then concentrated and subjected to column chromatography. A common stationary phase is silica gel or a reversed-phase C18 silica gel.



- The column is eluted with a gradient of solvents, for example, a water/methanol or ethyl acetate/methanol gradient, to separate the different phenolic glycosides.
- Fractions are collected and monitored by thin-layer chromatography (TLC) or highperformance liquid chromatography (HPLC) to identify those containing Tremuloidin.
- Fractions rich in Tremuloidin are pooled, and the solvent is evaporated. Further purification can be achieved by recrystallization or preparative HPLC to yield pure Tremuloidin.

Assessment of Anti-Aging Activity in Human Dermal Fibroblasts

The following protocols are based on studies investigating the effects of Tremuloidin on skin aging.

2.2.1. Cell Culture and Treatment

- Human dermal fibroblasts (HDFs) are cultured in an appropriate medium (e.g., DMEM)
 supplemented with fetal bovine serum and antibiotics.
- Cells are seeded in multi-well plates and allowed to adhere.
- To induce an aging-like phenotype, cells are stimulated with tumor necrosis factor-alpha (TNF-α).
- Experimental groups are co-treated with varying concentrations of Tremuloidin.

2.2.2. Measurement of Reactive Oxygen Species (ROS)

- After treatment, cells are incubated with a fluorescent probe sensitive to ROS (e.g., DCFH-DA).
- The fluorescence intensity, which is proportional to the intracellular ROS levels, is measured using a fluorescence microplate reader or flow cytometer.

2.2.3. Quantification of Matrix Metalloproteinase-1 (MMP-1) and Collagen

• The cell culture supernatant is collected after the treatment period.



 The concentrations of MMP-1 and secreted collagen are quantified using commercially available Enzyme-Linked Immunosorbent Assay (ELISA) kits.

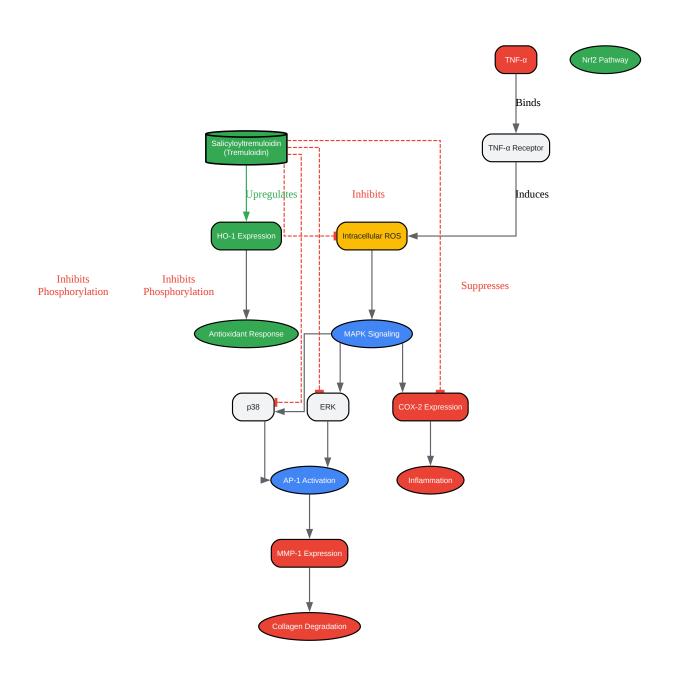
2.2.4. Western Blot Analysis of Signaling Proteins

- Cell lysates are prepared from the treated HDFs.
- Protein concentrations are determined using a standard assay (e.g., BCA assay).
- Equal amounts of protein are separated by SDS-PAGE and transferred to a PVDF membrane.
- The membrane is blocked and then incubated with primary antibodies specific for the phosphorylated and total forms of ERK and p38 MAPKs, as well as antibodies for COX-2 and HO-1.
- After washing, the membrane is incubated with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system and quantified by densitometry.

Signaling Pathways Modulated by Tremuloidin

Tremuloidin has been shown to exert its anti-aging effects in skin cells by modulating specific signaling pathways, primarily in response to inflammatory stimuli like TNF- α . The key interactions are depicted in the following diagram.





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Caption: Signaling pathway of Tremuloidin in skin cells.



Conclusion

Salicyloyltremuloidin (Tremuloidin) is a promising natural product with well-documented anti-inflammatory and emerging anti-aging properties. This guide has summarized its key physical and chemical characteristics, provided foundational experimental protocols for its study, and detailed its known molecular mechanism of action in the context of skin aging. The conflicting data on its melting point and the lack of publicly available, detailed spectroscopic data highlight areas for future research to fully characterize this compound. The information presented herein should serve as a valuable resource for scientists working to unlock the full therapeutic potential of Tremuloidin.

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